Technical Guide: Physicochemical Profiling and Enzymatic Applications of Ac-L-Ala-pNA[1]

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Compound of Interest

Compound Name:	*N-Acetyl-L-alanine 4-nitroanilide*
Cat. No.:	*B13655910*

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Executive Summary

Ac-L-Ala-pNA (N-Acetyl-L-alanine-4-nitroanilide) is a specialized chromogenic substrate used primarily to probe the S1 subsite specificity of serine proteases, particularly Elastase and elastase-like enzymes.[1] Unlike longer peptide substrates (e.g., Suc-Ala-Ala-Ala-pNA) that map the extended binding pocket (S1–S4), Ac-L-Ala-pNA isolates the catalytic efficiency governed by the S1–P1 interaction.[1] Upon enzymatic hydrolysis, it releases p-nitroaniline (pNA), a distinct yellow chromophore measurable at 405 nm.[1][2] This guide delineates its physical constants, reaction mechanisms, and a self-validating protocol for kinetic assays.[1]

Physicochemical Specifications

The following data aggregates confirmed values from high-purity synthesis standards.

Table 1: Core Chemical Data

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Parameter	Specification	Notes
Chemical Name	N-Acetyl-L-alanine-4-nitroanilide	Often abbreviated as Ac-L-Ala-pNA
CAS Number	35978-75-7	Distinct from non-acetylated L-Ala-pNA (H-Ala-pNA)
Molecular Formula		
Molecular Weight	251.24 g/mol	
Appearance	White to off-white crystalline powder	Yellowing indicates spontaneous hydrolysis (free pNA)
Solubility	Soluble in DMSO, DMF (>20 mg/mL)	Sparingly soluble in water; requires organic co-solvent
Purity Grade	≥ 98% (HPLC)	Essential for kinetic accuracy
Storage	-20°C, Desiccated	Hygroscopic; protect from light

Table 2: Optical Properties (Product: p-Nitroaniline)

Parameter	Value	Condition
(Absorbance)	405 nm (Broad peak: 380–410 nm)	pH > 4.0
Extinction Coefficient ( )	8,800 – 10,500 $M^{-1}cm^{-1}$	Varies by buffer/pH.[1][2] Calibration required.
Color Transition	Colorless (Substrate) Yellow (Product)	Visual confirmation of activity

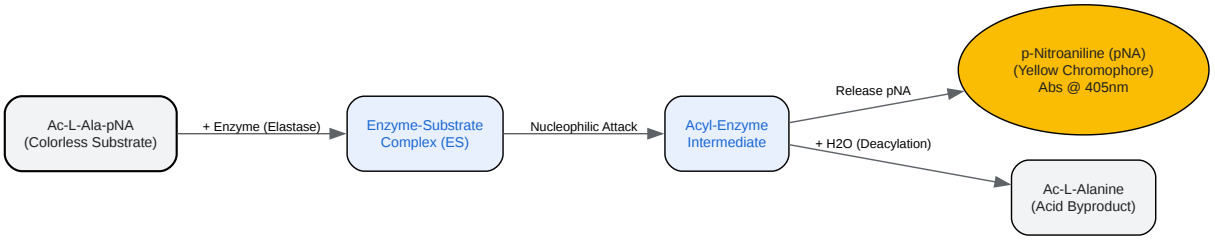
Mechanism of Action

The utility of Ac-L-Ala-pNA relies on the specific cleavage of the amide bond between the C-terminus of the Acetyl-Alanine and the amino group of the p-nitroaniline moiety.

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Enzymatic Hydrolysis Pathway

The reaction is catalyzed by serine proteases (Enz-Ser-OH).[1] The Acetyl group blocks the N-terminus, preventing degradation by aminopeptidases (which require a free amino group), thereby conferring specificity to endopeptidases or specific esterases.[1]



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Figure 1: Enzymatic hydrolysis mechanism.[1] The serine protease nucleophile attacks the amide bond, releasing the chromogenic pNA reporter.

Experimental Protocol: Kinetic Assay

Scientific Integrity Note: Relying on literature values for the extinction coefficient (

) introduces error due to buffer effects. The protocol below includes a Self-Validating Standard Curve step to determine the exact

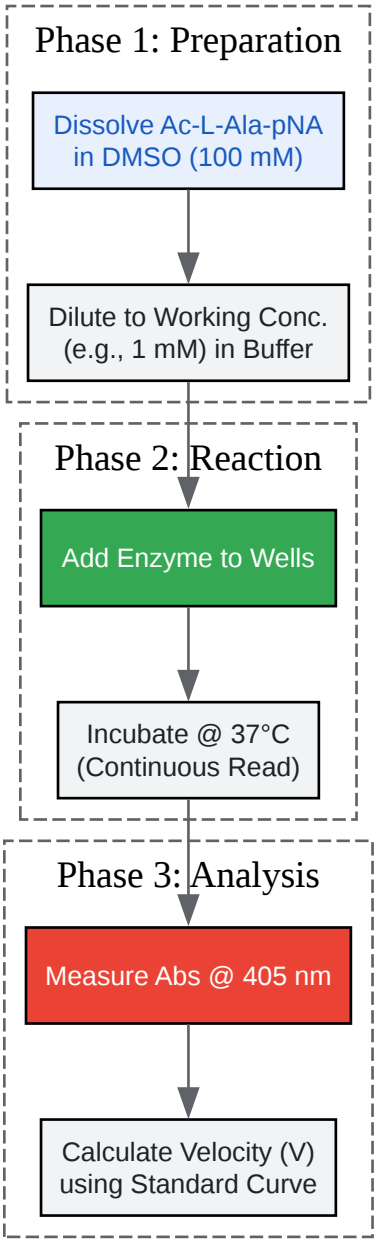
for your specific conditions.

Materials

- Substrate Stock: 100 mM Ac-L-Ala-pNA in anhydrous DMSO.
- Assay Buffer: 100 mM Tris-HCl, pH 8.0 (Optimized for pNA color stability).
- Enzyme: Elastase (Pancreatic or Leukocyte) or target protease.[1]
- Standard: Pure p-Nitroaniline (MW 138.12).[1]

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Workflow Diagram



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Figure 2: Step-by-step assay workflow for kinetic analysis.

Step-by-Step Methodology

1. Standard Curve Generation (Mandatory for Accuracy)

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- Prepare a 10 mM stock of pure p-Nitroaniline in DMSO.[2]
- Dilute in Assay Buffer to create concentrations: 0, 10, 20, 50, 100, and 200 µM.
- Measure Absorbance (

) for each.[1][2][3]
- Plot

  vs. Concentration (M).[1][2]
- Calculate slope =

  (where

  is pathlength).
  - Target: Slope should be approx 8.8 – 10.5 mM^{-1}.

2. Enzyme Assay Execution

- Substrate Prep: Dilute Ac-L-Ala-pNA stock into Assay Buffer to 2x desired final concentration (e.g., 2 mM). Note: Keep DMSO < 5% final.
- Blanking: Pipette 100 µL Substrate solution + 100 µL Buffer into "Blank" wells.
- Reaction: Pipette 100 µL Substrate solution + 100 µL Enzyme solution into "Test" wells.
- Monitoring: Immediately place in plate reader at 37°C. Measure

  every 30 seconds for 20 minutes.

3. Data Calculation Calculate the initial velocity (

) using the linear portion of the curve:

[1]

Troubleshooting & Stability Guide

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Spontaneous Hydrolysis

- Symptom: High background absorbance in Blank wells.
- Cause: Ac-L-Ala-pNA is susceptible to non-enzymatic hydrolysis in alkaline conditions (pH > 8.[1]5) or if stored in hydrated DMSO.
- Solution: Prepare working solutions fresh. Store DMSO stock over molecular sieves.

Solubility Issues

- Symptom: Precipitate forms upon adding buffer.
- Cause: Hydrophobic nature of the pNA group.
- Solution: Ensure DMSO concentration is at least 1-2% in the final assay. Warm the buffer to 37°C before mixing.

Specificity

- Note: Ac-L-Ala-pNA is a slow substrate for Elastase compared to Suc-$(Ala)_3$-pNA.[1] High enzyme concentrations may be required. If no activity is observed, verify enzyme activity with a positive control substrate (e.g., Suc-Ala-Ala-Ala-pNA).[1]

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 88064, N-Acetyl-L-alanine. Retrieved from [Link]
- Bieth, J., et al. (1974).The elastase activity of N-acetyl-L-alanine-p-nitroanilide and its use for the determination of elastase in biological fluids. Biochemical Medicine.

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